

A Technical Guide to the Magnetic Susceptibility of Tungsten Carbide

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Compound of Interest

Compound Name: Tungsten carbide

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This in-depth technical guide explores the magnetic susceptibility of **tungsten carbide**, a critical property influencing its application in various scientific and industrial fields. The guide delineates the intrinsic magnetic nature of pure **tungsten carbide** and elucidates the impact of metallic binders, particularly cobalt, in cemented **tungsten carbide** composites. Detailed experimental protocols for measuring magnetic susceptibility are provided, alongside visualizations of the factors influencing magnetism and a typical measurement workflow.

Magnetic Properties of Pure Tungsten Carbide

Pure **tungsten carbide** (WC), in its stoichiometric form, is classified as a weak Pauli paramagnet.[1][2] This form of magnetism arises from the alignment of the magnetic moments of conduction electrons in the presence of an external magnetic field. The temperature dependence of the magnetic susceptibility (χ) of coarse-grained **tungsten carbide** is generally weak and does not exhibit significant features over a broad temperature range.[1][2][3]

The molar magnetic susceptibility of pure **tungsten carbide** is on the order of 1×10^{-5} cm³/mol.[4] First-principles calculations have been employed to determine the Pauli paramagnetic susceptibility of hexagonal tungsten monocarbide, providing theoretical values that align with experimental observations.[5] It is important to note that impurities, even in minute quantities, can influence the measured magnetic susceptibility. For instance, the presence of iron and cobalt impurities can lead to superparamagnetic behavior, particularly in nanocrystalline **tungsten carbide**. [1][2][3]

The Influence of Binders in Cemented Tungsten Carbide

In industrial applications, **tungsten carbide** is most commonly used in the form of cemented carbide, a composite material where **tungsten carbide** grains are embedded in a metallic binder matrix. The choice of binder significantly alters the magnetic properties of the material. While **tungsten carbide** itself is non-magnetic, the introduction of a ferromagnetic binder, such as cobalt (Co), nickel (Ni), or iron (Fe), imparts magnetic characteristics to the composite.[6]

Cobalt is the most prevalent binder, and its presence renders the WC-Co composite ferromagnetic.[6] The magnetic properties of cemented **tungsten carbide** are therefore primarily dictated by the cobalt content and its distribution within the matrix.

Quantitative Data on Magnetic Properties of Cemented Tungsten Carbide

The magnetic saturation of a WC-Co composite is directly proportional to its cobalt content.[7] This relationship allows for the non-destructive evaluation of the material's composition.[8] The theoretical maximum magnetic saturation for pure cobalt is 160 emu/g.[9] The actual measured magnetic saturation of a WC-Co composite can provide insights into the alloying of the cobalt binder phase with tungsten and carbon, which can affect the material's mechanical properties.[9][10]

Below is a table summarizing the magnetic saturation for a 10% cobalt-grade cemented **tungsten carbide** under various conditions.

Condition of Cobalt Binder in 10% Co Grade	Resulting Magnetic Saturation (emu/g)	Significance
Alloyed with Carbon	>15.5	Indicates free carbon
Pre-carbon	>15.2 - 15.5	High carbon content
Normal	13.6	Optimal carbon content
Pre-Eta Phase	12.0	Low carbon content
Alloyed with W ₂ C (Eta Phase)	<12.0	Detrimental Eta phase formation

Data synthesized from Carbide Technologies Inc.[9]

A low magnetic saturation value can indicate a low carbon content and the potential formation of the brittle η (eta) phase, while a high value may suggest the presence of free carbon or graphite, both of which can negatively impact the mechanical performance of the composite. [10] The coercivity of WC-Co alloys is also a key parameter and is influenced by the cobalt content and the **tungsten carbide** grain size.[7]

Experimental Protocols for Measuring Magnetic Susceptibility

The magnetic susceptibility of **tungsten carbide** and its composites can be determined using several experimental techniques. The two most common methods are the Gouy method and Vibrating Sample Magnetometry (VSM).

Gouy Method

The Gouy method is a classical technique that measures the change in mass of a sample when it is placed in a magnetic field.[11][12]

Methodology:

- Sample Preparation:
 - For solid **tungsten carbide**, a cylindrical rod of uniform cross-section is required.

- For powdered samples, the powder is packed uniformly into a cylindrical sample tube (Gouy tube). The packing density should be consistent to ensure reproducible results.
- Apparatus:
 - A Gouy balance, which is an analytical balance with a provision to suspend the sample between the poles of a magnet.[\[11\]](#)
 - An electromagnet capable of producing a strong, uniform magnetic field.[\[13\]](#)
 - A Gaussmeter to calibrate the magnetic field strength.
- Procedure:
 - The sample is suspended from the balance such that its lower end is in the center of the magnetic field and its upper end is in a region of negligible field strength.[\[14\]](#)[\[15\]](#)
 - The mass of the sample is measured in the absence of a magnetic field (m_0).
 - The electromagnet is turned on, and the mass of the sample is measured again in the presence of the magnetic field (m_1).
 - The change in mass ($\Delta m = m_1 - m_0$) is recorded.
- Data Analysis:
 - The volume magnetic susceptibility (κ) is calculated using the formula: $\kappa = (2 * g * \Delta m) / (\mu_0 * A * H^2)$ where:
 - g is the acceleration due to gravity
 - Δm is the change in mass
 - μ_0 is the permeability of free space
 - A is the cross-sectional area of the sample
 - H is the magnetic field strength

Vibrating Sample Magnetometry (VSM)

VSM is a more sensitive technique that measures the magnetic moment of a sample by vibrating it in a uniform magnetic field.

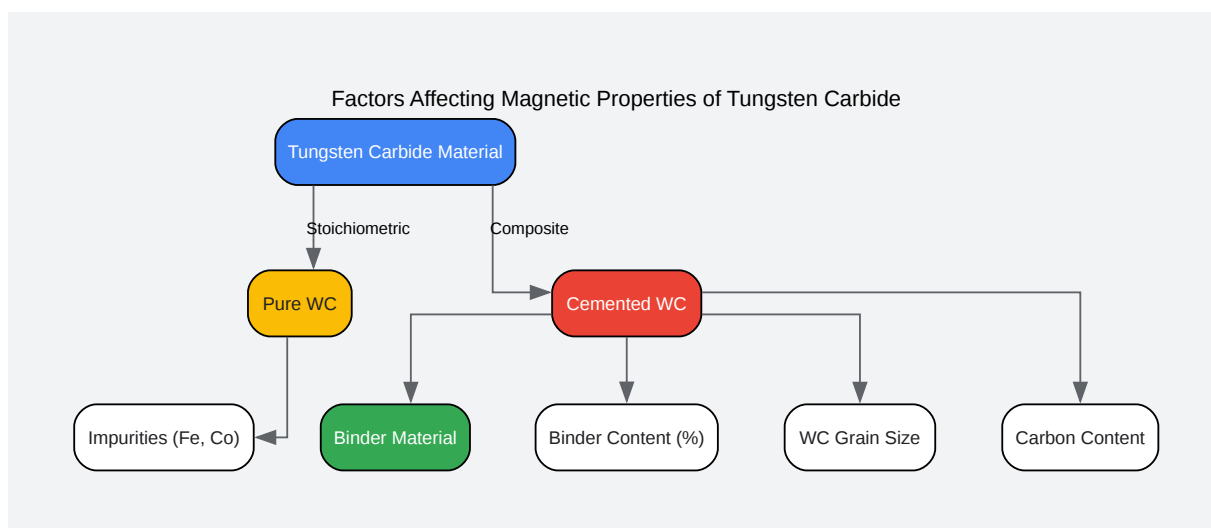
Methodology:

- Sample Preparation:
 - Solid samples should be cut into a regular shape (e.g., a small square or disk).
 - Powdered samples are typically packed into a sample holder, often a gelatin capsule or a specialized powder holder. The mass of the sample should be accurately measured.
- Apparatus:
 - A vibrating sample magnetometer, which consists of an electromagnet, a sample vibrator, pick-up coils, and a lock-in amplifier.
 - A sample holder made of a non-magnetic material.
- Procedure:
 - The sample is mounted in the sample holder and attached to the vibrator, which is positioned in the center of the magnetic field.
 - The sample is set to vibrate at a constant frequency and amplitude.
 - The magnetic field is swept through a range of values (e.g., from a positive maximum to a negative maximum and back).
 - The pick-up coils detect the changing magnetic flux from the vibrating sample, which induces a voltage. This voltage is proportional to the magnetic moment of the sample.
- Data Analysis:
 - The VSM software plots the magnetic moment versus the applied magnetic field, generating a hysteresis loop for ferromagnetic samples.

- From this plot, key parameters such as saturation magnetization, remanence, and coercivity can be determined.
- For paramagnetic materials like pure **tungsten carbide**, the plot will be a straight line through the origin, and the magnetic susceptibility can be calculated from the slope of this line.

Visualizations

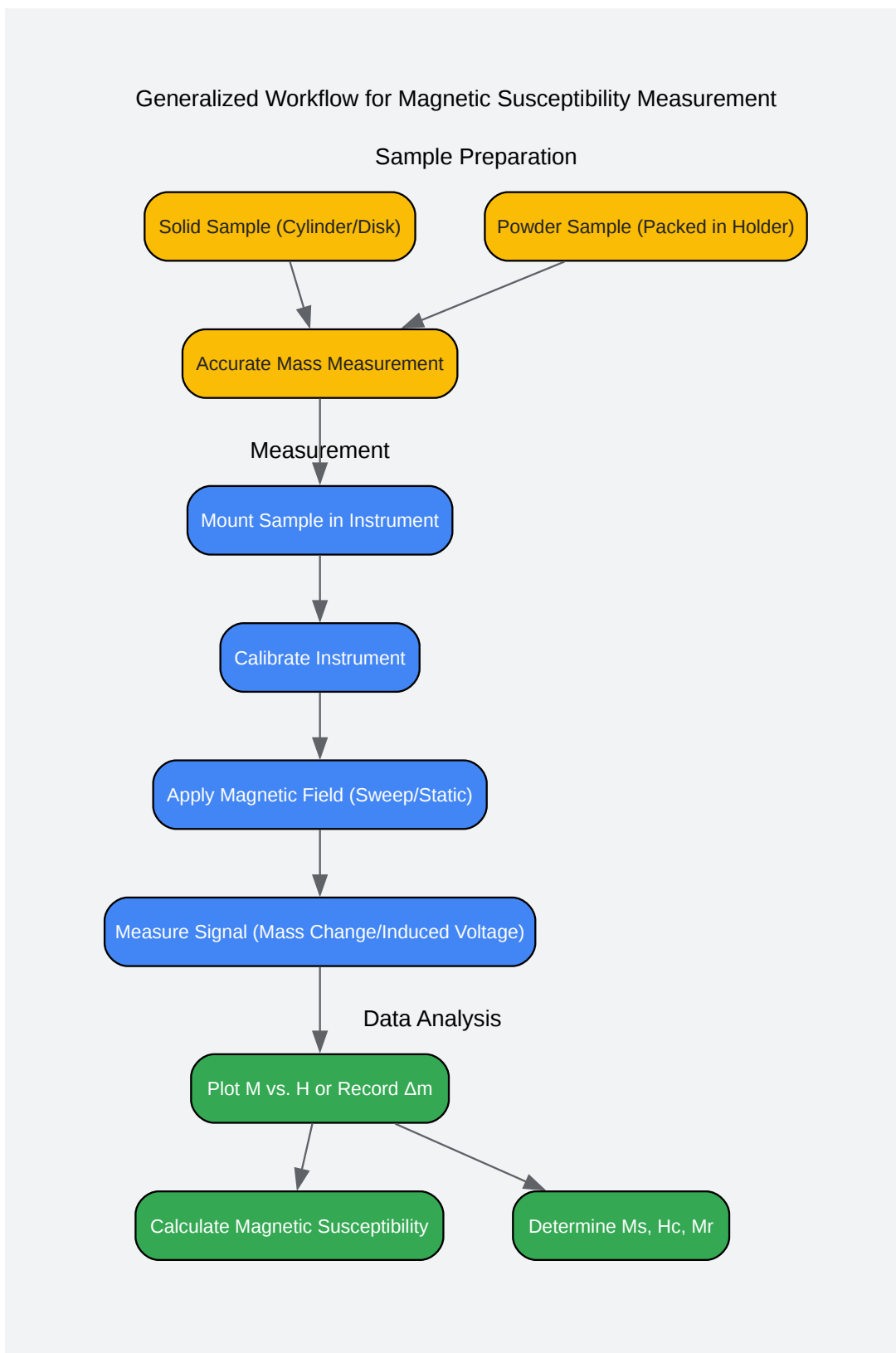
Factors Influencing the Magnetism of Tungsten Carbide



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Caption: Logical diagram of factors influencing **tungsten carbide**'s magnetism.

Experimental Workflow for Magnetic Susceptibility Measurement



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Caption: Generalized experimental workflow for magnetic susceptibility.

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